

Application Note and Protocol for HPLC Quantification of Lercanidipine Hydrochloride

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Compound of Interest		
Compound Name:	Lercanidipine Hydrochloride	
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Introduction

Lercanidipine Hydrochloride is a calcium channel blocker of the dihydropyridine class, widely used in the management of hypertension.[1][2] Accurate and precise quantification of Lercanidipine Hydrochloride in bulk drug and pharmaceutical dosage forms is crucial for quality control and regulatory compliance. This document provides a comprehensive overview of High-Performance Liquid Chromatography (HPLC) methods for the determination of Lercanidipine Hydrochloride, including a summary of various validated methods, a detailed experimental protocol, and a workflow diagram.

Physicochemical Properties of Lercanidipine Hydrochloride

A thorough understanding of the physicochemical properties of **Lercanidipine Hydrochloride** is fundamental for the development of a robust HPLC method.



Property	Value		
Chemical Name	2-[(3,3-diphenylpropyl)methylamino]-1,1-dimethylethyl methyl 2,6-dimethyl-4-(3-nitrophenyl)-1,4-dihydropyridine-3,5-dicarboxylate hydrochloride		
Molecular Formula	C36H41N3O6·HCl[1]		
Molecular Weight	648.19 g/mol [1][2]		
UV Absorbance Maxima (λmax)	Reported at various wavelengths including 236 nm, 237 nm, 240 nm, 256 nm, and 356 nm.[1][3] [4][5][6][7]		

Summary of HPLC Methods for Lercanidipine Hydrochloride Quantification

Several reversed-phase HPLC (RP-HPLC) methods have been developed and validated for the quantification of **Lercanidipine Hydrochloride**. A summary of the chromatographic conditions from various studies is presented below for easy comparison.



Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Column	Inertsil ODS 3V C18 (150 x 4.6 mm, 5 μm)[8]	Wakosil C18 (250 x 4.6 mm, 5 μm)[9]	Chromasil YMC Pack C8 (150 x 4.6 mm, 5 µm)[1]	Luna C18 (150 x 4.6 mm, 5 μm) [10]	Kromasil C18 (250 x 4.6 mm, 5 μm) [11]
Mobile Phase	0.1% TFA : Acetonitrile (50:50 v/v)[8]	Methanol : Acetonitrile (70:30 v/v)[9]	0.02 M Ammonium dihydrogen phosphate buffer: Methanol (35:65 v/v), pH 3.5[1]	Acetonitrile: Phosphate buffer (60:40 v/v), pH 3.6[10]	Acetate buffer (20 mM, pH 4.5): Acetonitrile (10:90 v/v) [11]
Flow Rate	1.0 mL/min[8]	1.0 mL/min[9]	1.0 mL/min[1]	0.5 mL/min[10]	1.0 mL/min[11]
Detection Wavelength	225 nm[8]	219 nm[9]	240 nm[1]	235 nm[10]	240 nm[11]
Linearity Range	500 - 2500 ng/mL[8]	10 - 60 μg/mL[9]	20 - 80 μg/mL[1]	Not Specified	Not Specified
Retention Time	Not Specified	4.10 min[9]	Not Specified	5.97 min[10]	7.7 min[11]
LOD	Not Specified	0.03 μg/mL[9]	0.1 μg/mL[1]	Not Specified	Not Specified
LOQ	Not Specified	0.04 μg/mL[9]	0.3 μg/mL[1]	Not Specified	Not Specified
Recovery	Not Specified	96.38 - 101.23%[9]	99.3 - 101.9%[1]	Not Specified	~100%[11]

Experimental Protocol: HPLC Quantification of Lercanidipine Hydrochloride in Tablets

This protocol outlines a general procedure for the quantification of **Lercanidipine Hydrochloride** in a tablet formulation based on common practices from validated methods.



- 1. Materials and Reagents
- Lercanidipine Hydrochloride Reference Standard (purity >99%)
- Lercanidipine Hydrochloride Tablets (e.g., 10 mg)
- HPLC grade Acetonitrile
- HPLC grade Methanol
- Ammonium dihydrogen phosphate (for buffer preparation)
- Orthophosphoric acid (for pH adjustment)
- Trifluoroacetic acid (TFA)
- · HPLC grade water
- 0.45 μm membrane filters
- 2. Instrumentation
- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV-Vis detector, pump, autosampler, and column oven.
- C18 analytical column (e.g., 150 x 4.6 mm, 5 μm particle size)
- Data acquisition and processing software
- Analytical balance
- Sonicator
- pH meter
- · Volumetric flasks and pipettes
- 3. Chromatographic Conditions (Example)

Methodological & Application





• Column: C18 (150 x 4.6 mm, 5 μm)

• Mobile Phase: 0.02 M Ammonium dihydrogen phosphate buffer:Methanol (35:65, v/v), with the pH of the buffer adjusted to 3.5 with phosphoric acid.[1]

Flow Rate: 1.0 mL/min[1]

Detection Wavelength: 240 nm[1]

Injection Volume: 20 μL

Column Temperature: 30 °C[8]

4. Preparation of Solutions

- Mobile Phase: Prepare the 0.02 M ammonium dihydrogen phosphate buffer by dissolving the appropriate amount of the salt in HPLC grade water. Adjust the pH to 3.5 using phosphoric acid. Mix the buffer with methanol in a 35:65 (v/v) ratio. Filter the mobile phase through a 0.45 μm membrane filter and degas by sonication before use.[1]
- Standard Stock Solution (e.g., 500 µg/mL): Accurately weigh about 50 mg of Lercanidipine
 Hydrochloride reference standard and transfer it to a 100 mL volumetric flask. Dissolve in
 and dilute to volume with a mixture of water and methanol (30:70, v/v).[1]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent (water:methanol, 30:70, v/v) to obtain concentrations within the expected linear range (e.g., 20-80 μg/mL).[1]
- Sample Preparation (from Tablets):
 - Weigh and finely powder 20 tablets to determine the average tablet weight.[1][9]
 - Accurately weigh a quantity of the powder equivalent to 10 mg of Lercanidipine
 Hydrochloride and transfer it to a 100 mL volumetric flask.[9]
 - Add approximately 70 mL of the diluent and sonicate for 15-30 minutes to ensure complete dissolution of the drug.[1][12]



- Allow the solution to cool to room temperature and then dilute to the mark with the diluent.
- Filter the solution through a 0.45 μm membrane filter.[1][9]
- Further dilute the filtered solution with the diluent to a final concentration within the calibration range (e.g., 50 μg/mL).[1]

5. System Suitability

Before sample analysis, inject the standard solution (e.g., $50 \mu g/mL$) five or six times. The system is deemed suitable for analysis if the relative standard deviation (RSD) of the peak areas is less than 2.0%, the theoretical plates are greater than 2000, and the tailing factor is less than 2.0.

6. Analysis

Inject the prepared standard and sample solutions into the HPLC system and record the chromatograms.

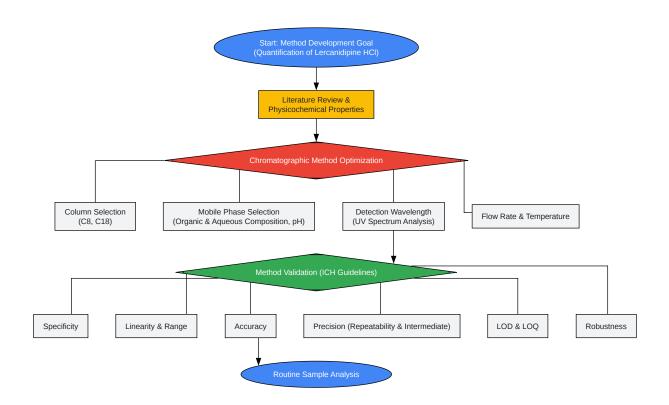
7. Calculation

The concentration of **Lercanidipine Hydrochloride** in the sample can be calculated using the peak area from the chromatogram and the calibration curve generated from the standard solutions.

Workflow and Process Diagrams

The following diagrams illustrate the key processes in the HPLC method development and sample analysis for **Lercanidipine Hydrochloride**.

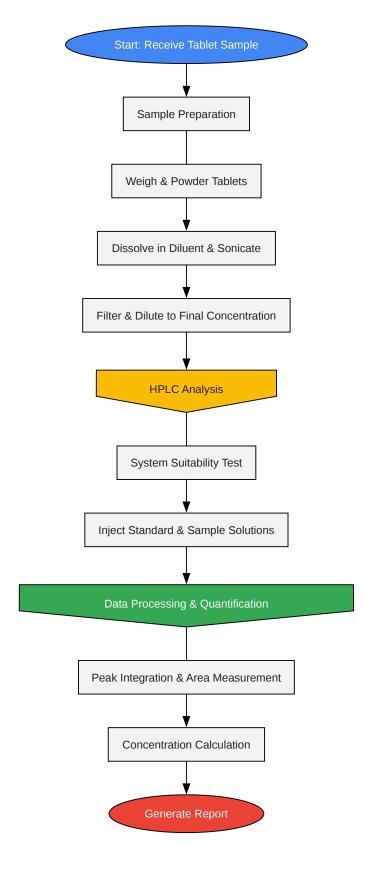




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Caption: HPLC Method Development Workflow for Lercanidipine HCl.





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Caption: Sample Analysis Workflow for Lercanidipine HCl Tablets.



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